Technical Monograph: 7-Azagramine (CAS 5654-92-2)

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Compound of Interest	
Compound Name:	*3-(Dimethylaminomethyl)-7-azaindole*
CAS No.:	*5654-92-2*
Cat. No.:	*B015110*

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Physicochemical Properties, Synthesis, and Applications in Medicinal Chemistry

Executive Summary

7-Azagramine (CAS 5654-92-2), chemically known as **3-(Dimethylaminomethyl)-7-azaindole** or N,N-Dimethyl-1-(1H-pyrrolo[2,3-b]pyridin-3-yl)methanamine, is a critical heterocyclic building block in modern drug discovery.[1] Structurally, it represents a bioisostere of gramine (indolic counterpart), where the nitrogen atom at position 7 of the indole ring confers unique electronic properties, enhancing hydrogen bonding potential and water solubility compared to the parent indole.

This guide provides a comprehensive technical analysis of 7-azagramine, designed for medicinal chemists and process engineers. It moves beyond basic data to explore the mechanistic rationale behind its synthesis, its stability profile, and its pivotal role as a precursor for 7-azatryptophan and kinase inhibitors.

Part 1: Physicochemical Characterization[1]

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The following data aggregates experimental values and high-confidence predictive models to establish a baseline for handling and characterization.

Table 1: Core Physicochemical Properties[1]

Property	Value / Description	Notes
Chemical Name	3-(Dimethylaminomethyl)-7-azaindole	IUPAC: N,N-Dimethyl-1-(1H-pyrrolo[2,3-b]pyridin-3-yl)methanamine
CAS Number	5654-92-2	
Molecular Formula	$C_{10}H_{13}N_3$	
Molecular Weight	175.23 g/mol	
Appearance	Pale yellow to off-white solid	Crystalline powder
Melting Point	144 – 149 °C	Commercial standard (Sigma/Angene) [1][2].[1] High purity forms reported up to 160-162°C [3].
Boiling Point	~304.2 °C	Predicted at 760 mmHg.[2]
Solubility	Soluble in DMSO, Methanol, Ethanol.	Limited solubility in water; solubility increases in acidic media due to protonation of the exocyclic amine.
pKa (Predicted)	~9.2 (Dimethylamine side chain)~4.6 (Pyridine ring N)	The side chain amine is the most basic site. The pyrrole NH is weakly acidic (pKa >15).
LogP	~0.75	Indicates moderate lipophilicity; suitable for membrane permeability.

Spectral Fingerprint (Validation)

To validate the identity of synthesized or purchased 7-azagramine, the following NMR signals are diagnostic:

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- ^{1}H NMR ($CDCl_3$/DMSO-d_6): A diagnostic singlet integrating to 2H around δ 3.58 - 3.82 ppm corresponds to the methylene bridge (-CH_2-). A singlet integrating to 6H around δ 2.24 ppm confirms the dimethylamine group [-$N(CH_3)_2$] [3].[1]
- Mass Spectrometry: ESI+ mode typically shows a strong $[M+H]^+$ peak at m/z 176.2.

Part 2: Synthetic Architecture

The synthesis of 7-azagramine follows a classic Mannich reaction, adapted for the electron-deficient 7-azaindole ring. Unlike standard indole, the pyridine ring in 7-azaindole withdraws electron density, making the C3 position slightly less nucleophilic, yet the reaction proceeds efficiently under acidic conditions.

Mechanism of Action

- Imine Formation: Formaldehyde reacts with dimethylamine to form a reactive iminium ion intermediate.
- Electrophilic Substitution: The 7-azaindole undergoes electrophilic aromatic substitution at the C3 position (the most electron-rich site of the pyrrole ring) by the iminium ion.
- Re-aromatization: Loss of a proton restores aromaticity, yielding 7-azagramine.

Experimental Protocol: The Mannich Synthesis

Safety Note: Formaldehyde is a carcinogen. Perform all steps in a fume hood.

Reagents:

- 7-Azaindole (1.0 eq)[3]
- Dimethylamine (40% aq.[1] solution, 1.1 eq)
- Formaldehyde (37% aq. solution, 1.1 eq)
- Glacial Acetic Acid (Solvent/Catalyst)[1]

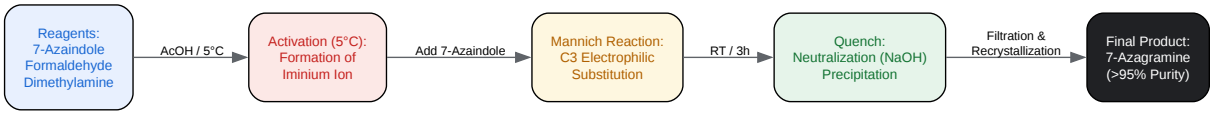
Step-by-Step Workflow:

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- Preparation: In a round-bottom flask, cool the dimethylamine solution to 5°C.
- Activation: Add glacial acetic acid slowly (exothermic), followed by the formaldehyde solution. Stir for 15 minutes to generate the iminium species.
- Addition: Add 7-azaindole to the mixture. The reaction is often run in ethanol or neat in acetic acid.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours. (Monitoring: TLC should show consumption of 7-azaindole).
- Quench & Isolation: Pour the reaction mixture into ice-water. Neutralize carefully with NaOH (aq) to precipitate the free base.
- Purification: Filter the solid. Recrystallize from Ethanol/Water or Toluene to obtain pale yellow crystals (Target MP: 144–149°C).

Visualization: Synthetic Pathway

The following diagram illustrates the reaction flow and critical control points.[3]



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Figure 1: Step-by-step synthetic workflow for the production of 7-Azagramine via Mannich condensation.

Part 3: Stability & Reactivity Profile

Understanding the stability of CAS 5654-92-2 is vital for storage and downstream processing.

1. Retro-Mannich Reaction (Instability Risk) Like gramine, 7-azagramine is susceptible to the retro-Mannich reaction.

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- Trigger: Heating in strong aqueous base or prolonged boiling in water.
- Result: Decomposition back to 7-azaindole and formaldehyde/dimethylamine.
- Mitigation: Avoid prolonged exposure to high temperatures in aqueous media during workup. Store as a solid in a cool, dry place.

2. Alkylation Potential The dimethylamino group is a "leaving group equivalent."

- Utility: It can be displaced by nucleophiles (e.g., diethyl acetamidomalonate) to synthesize 7-azatryptophan [3]. This makes 5654-92-2 a more versatile intermediate than 7-azaindole halides.

Part 4: Applications in Drug Development

7-Azagramine is not just an intermediate; it is a strategic scaffold in the design of kinase inhibitors and GPCR ligands.

Bioisosterism: The Purine Mimic

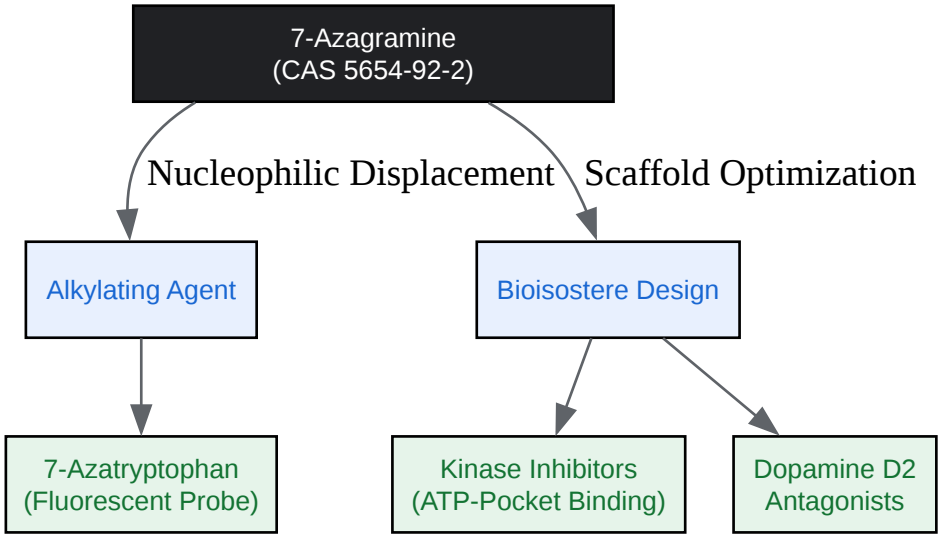
The 7-azaindole core is a bioisostere of purine.

- Mechanism: The N7 nitrogen accepts hydrogen bonds, mimicking the N7 of adenine.
- Application: This allows derivatives of 7-azagramine to bind to the ATP-binding pocket of kinases (e.g., JAK, Trk) with high affinity.

Pathway: Synthesis of Autotaxin Inhibitors

Research indicates 7-azaindole derivatives are key in synthesizing Autotaxin (ATX) inhibitors like ONO-8430506, used in cancer therapy [4].

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Figure 2: Downstream applications of 7-Azagramine in chemical biology and medicinal chemistry.

References

- Sigma-Aldrich. (n.d.). Safety Data Sheet: **3-(Dimethylaminomethyl)-7-azaindole**. Retrieved from
- Angene Chemical. (n.d.). Safety Data Sheet: CAS 5654-92-2. Retrieved from
- Canadian Journal of Chemistry. (1992). Syntheses of a potential fluorescence probe, (-)-(R)-7-azatryptophan. Vol 70, pp. 1531-1536.[4] Retrieved from
- Iwaki, Y. et al. (2020). ONO-8430506: A Novel Autotaxin Inhibitor That Enhances the Antitumor Effect of Paclitaxel. Journal of Medicinal Chemistry.

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Sources

- 1. cdnsciencepub.com [cdnsciencepub.com]
- 2. angenechemical.com [angenechemical.com]
- 3. A catalyst-and solvent-free multicomponent synthesis of 7-azagramine analogues via a Mannich type reaction [html.rhhz.net]
- 4. 144657-66-9 | tert-Butyl 3-formyl-1H-pyrrolo[2,3-b]pyridine-1-carboxylate | Aldehydes | Ambeed.com [ambeed.com]
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